

An Inquiry Into the Identity of the "8A8 Protein"

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Compound of Interest

Compound Name: 8A8

Cat. No.: B12424083

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A comprehensive search of publicly available scientific databases and literature does not identify a single, well-defined protein designated as "**8A8** protein." The term "**8A8**" may be a partial name, an internal project code, a specific antibody clone ID, or a designation from a database with limited public access. Our search has revealed several distinct and well-characterized proteins where "**8A8**" or similar nomenclature appears. This guide presents an overview of the most plausible candidates that a researcher might be investigating when using this term.

Without a more specific identifier, a detailed technical guide on a single "**8A8** protein" cannot be constructed. We encourage researchers to verify the precise name and accession numbers (e.g., from UniProt or NCBI) of their protein of interest to obtain a detailed analysis.

Below are summaries of prominent proteins that contain "8A" or "A8" in their designations, which may be the intended subject of the query.

Potential Candidates for the "8A8 Protein"

Bone Morphogenetic Protein 8A (BMP8A)

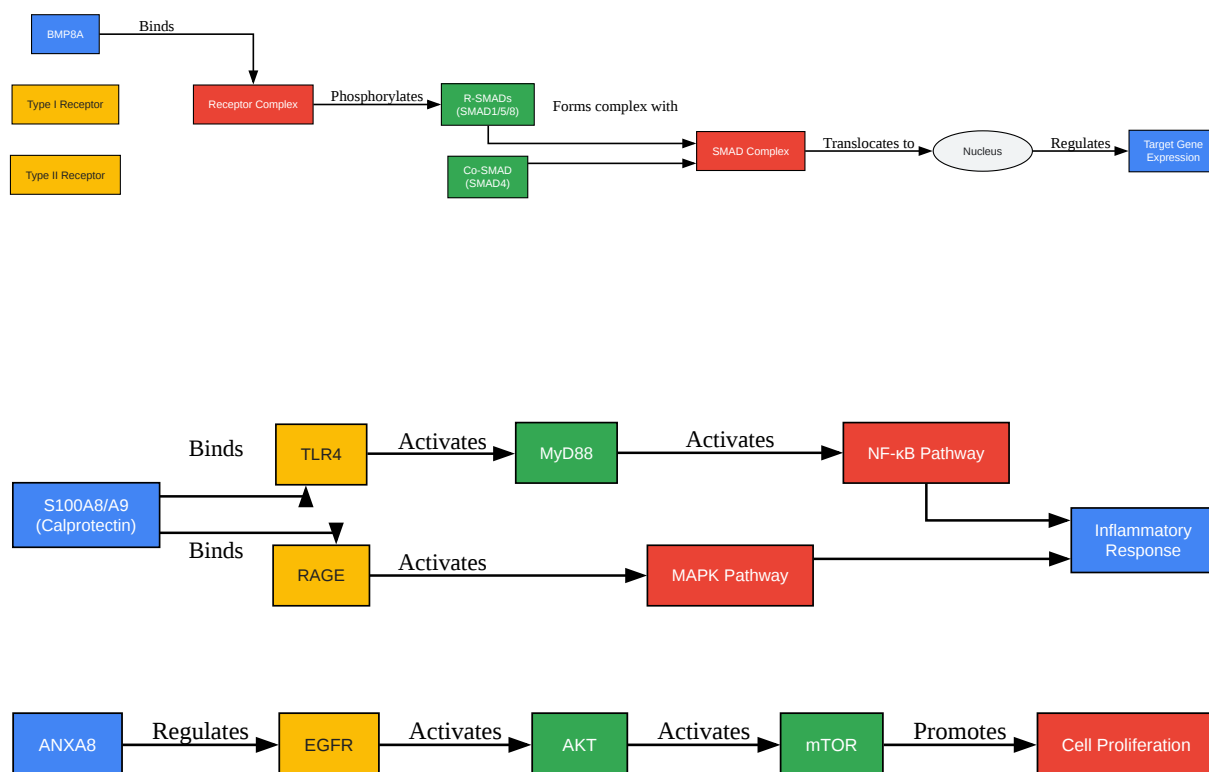
Bone Morphogenetic Protein 8A (BMP8A) is a member of the transforming growth factor-beta (TGF- β) superfamily.^[1] In humans, it is encoded by the BMP8A gene.^[1]

Core Function & Structure: BMP8A is a signaling molecule involved in bone and cartilage development, epithelial osteogenesis, and bone homeostasis.^[1] It functions as a disulfide-linked homodimer.^[1] As part of the TGF- β superfamily, it plays a role in various cellular

processes including cell differentiation, regulation of apoptosis, and the SMAD protein signal transduction pathway.[1]

Key Signaling Pathways: BMP8A is known to be involved in the BMP signaling pathway and can regulate the MAPK cascade.[1]

A simplified representation of the general BMP signaling pathway is as follows:



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References

- 1. Bone morphogenetic protein 8A - Wikipedia [en.wikipedia.org]
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